

# An In-depth Technical Guide on the Thermochemical Data for Trimethylphosphine oxide

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## Compound of Interest

Compound Name: *Trimethylphosphine oxide*

Cat. No.: *B1211810*

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This technical guide provides a comprehensive overview of the available thermochemical data for **Trimethylphosphine oxide** ((CH<sub>3</sub>)<sub>3</sub>PO). Due to the limited availability of direct experimental data for certain properties, this guide also incorporates computationally derived values from peer-reviewed literature to offer a more complete profile.

## Core Thermochemical Data

The following tables summarize the key quantitative thermochemical data for **trimethylphosphine oxide**.

Property	Symbol	Value	Units	Source Type	Reference
Enthalpy of Formation (Solid)	$\Delta H_f^\circ(s)$	$-115.1 \pm 2$	kcal/mol	Experimental	[1]
Enthalpy of Formation (Gas)	$\Delta H_f^\circ(g)$	$-103 \pm 3$	kcal/mol	Experimental	[1]
Enthalpy of Sublimation	$\Delta H_{sub}^\circ$	$12 \pm 1$	kcal/mol	Estimated	[1]
Standard Molar Entropy (Gas)	$S^\circ(g)$	Data not available	J/mol·K	-	-
Heat Capacity (Gas)	$C_p^\circ(g)$	Data not available	J/mol·K	-	-

Note: The enthalpy of formation of the solid was determined by measuring the heat of hydrolysis of N-ethyltrimethylphosphine imine to **trimethylphosphine oxide**. The gas-phase enthalpy of formation was then derived using an estimated value for the enthalpy of sublimation. Direct experimental values for the standard molar entropy and heat capacity are not readily available in the literature. Computational studies on organophosphorus compounds have been conducted, but specific, reliable values for **trimethylphosphine oxide**'s entropy and heat capacity are not explicitly reported in the readily accessible literature.

## Experimental Protocols

A detailed experimental protocol for the determination of the enthalpy of formation of **trimethylphosphine oxide** is not explicitly available in the cited literature. However, the value reported by Claydon, Fowell, and Mortimer was derived from solution calorimetry. Below is a generalized protocol for determining the enthalpy of formation of an organophosphorus compound via solution calorimetry, based on common laboratory practices.

Objective: To determine the standard enthalpy of formation of a solid organophosphorus compound (e.g., **Trimethylphosphine oxide**) by measuring the enthalpy of a related reaction in solution.

Materials:

- A precision solution calorimeter (e.g., a Dewar-type calorimeter) equipped with a sensitive temperature probe (thermistor or platinum resistance thermometer) and a stirrer.
- A known mass of the organophosphorus compound of interest.
- A suitable solvent (e.g., dilute hydrochloric acid, as used for the hydrolysis of related compounds).
- A calibrant with a known enthalpy of solution (e.g., potassium chloride).
- Standard laboratory glassware and analytical balance.

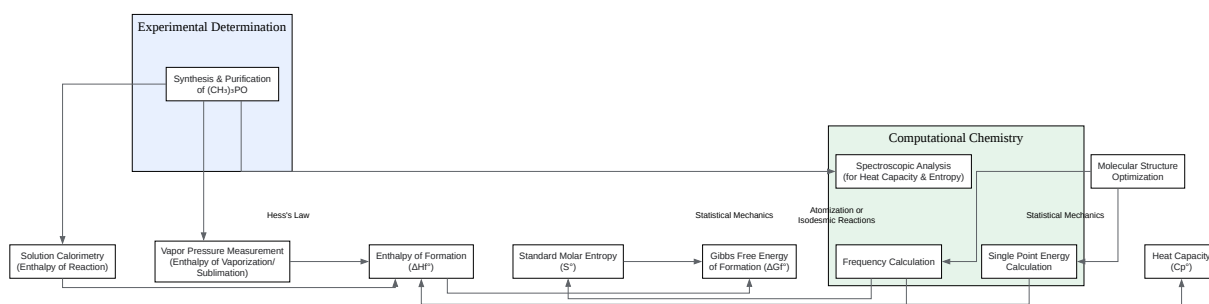
Procedure:

- Calorimeter Calibration:
  - The heat capacity of the calorimeter is determined by measuring the temperature change upon dissolving a known mass of a standard substance with a well-documented enthalpy of solution (e.g., KCl in water).
  - A known volume of the solvent is placed in the calorimeter, and its temperature is monitored until it reaches a stable baseline.
  - A precisely weighed sample of the calibrant is introduced into the calorimeter, and the temperature change is recorded until a new stable baseline is achieved.
  - The heat capacity of the calorimeter is calculated from the known enthalpy of solution of the calibrant, the mass of the calibrant, and the observed temperature change.
- Measurement of the Enthalpy of Reaction:

- A known volume of the chosen solvent is placed in the calibrated calorimeter, and the initial temperature is monitored.
- A precisely weighed sample of the organophosphorus compound is introduced into the calorimeter.
- The temperature of the solution is recorded over time until the reaction is complete and a final, stable temperature is reached.
- The total heat change for the reaction is calculated using the heat capacity of the calorimeter and the observed temperature change.
- Calculation of the Enthalpy of Formation:
  - The enthalpy of the measured reaction is calculated per mole of the organophosphorus compound.
  - Using Hess's Law, the enthalpy of formation of the target compound is calculated by combining the measured enthalpy of reaction with the known standard enthalpies of formation of all other reactants and products in the reaction.

## Logical Workflow for Thermochemical Data Determination

The following diagram illustrates the logical workflow for determining the thermochemical properties of a compound like **trimethylphosphine oxide**, integrating both experimental and computational approaches.



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Caption: Workflow for determining thermochemical properties.

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## References

- 1. researchgate.net [researchgate.net]
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